

# In-depth Technical Guide: Safety Data for Acid Yellow 61

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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This technical guide provides a comprehensive overview of the safety data available for **Acid Yellow 61** (CAS No. 12217-38-8), a monoazo acid dye. Due to the limited availability of specific quantitative toxicological and ecotoxicological data for **Acid Yellow 61**, this guide also includes information on the general safety profile of acid dyes and detailed experimental protocols for key toxicological assessments as mandated by regulatory bodies.

## Chemical and Physical Properties

**Acid Yellow 61** is a yellow powder that is soluble in water.<sup>[1]</sup> Key identification and property data are summarized in the table below.

Property	Value	Reference
Chemical Name	Benzenesulfonic acid, 2,5-dichloro-4-[4,5-dihydro-3-methyl-5-oxo-4-[[2-[(ethylphenyl)amino]sulfonyl]phenyl]azo]-	[2][3]
C.I. Name	Acid Yellow 61	[1][4]
CAS Number	12217-38-8	[4]
Molecular Formula	C24H20Cl2N5NaO6S2	[1]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow powder	[1]
Solubility	Soluble in water (35 g/L at 90 °C)	[1]

## Hazard Identification and Classification

The GHS classification for **Acid Yellow 61** is not consistently available across public databases. However, for some acid dyes, general classifications are provided. For example, a safety data sheet for Acid Orange 61, a different acid dye, indicates it is not classified as hazardous.[5] General hazards associated with acid dyes in powder form include the potential for dust formation, which can lead to respiratory irritation.[6] Some sources indicate that **Acid Yellow 61** may cause an allergic skin reaction.[2]

### Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
- P363: Wash contaminated clothing before reuse.

## Toxicological Information

Specific quantitative toxicological data for **Acid Yellow 61**, such as LD50 values, are not readily available in the public domain. However, a safety data sheet for a related substance, Acid Orange 61, provides the following information which can be considered indicative for this class of dyes:

Test	Result	Species	Reference
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	[5]
Skin Irritation	Non-irritant	Rabbit	[5]
Eye Irritation	Non-irritant	Rabbit	[5]

It is important to note that this data is for a different, though structurally related, chemical and should be used for general guidance only.

## Experimental Protocols

For researchers needing to generate specific safety data, the following are detailed methodologies for key toxicological experiments based on OECD guidelines.

### Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to determine the acute oral toxicity of a substance.

Methodology:

- Principle: A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the next step, allowing for classification of the substance into a toxicity category.

- **Animal Model:** Typically, young adult female rats are used.
- **Housing and Feeding:** Animals are housed in standard conditions with access to food and water, except for a brief fasting period before dosing.
- **Dose Levels and Administration:** The substance is administered orally by gavage in a single dose. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Procedure:**
  - A group of three animals is dosed at the starting dose level.
  - The animals are observed for mortality and clinical signs of toxicity for up to 14 days.
  - If no mortality occurs, the next higher dose level is used in another group of three animals.
  - If mortality occurs, the procedure is repeated at a lower dose level.
- **Observations:** Animals are observed for changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded weekly.
- **Pathology:** At the end of the study, all surviving animals are euthanized and a gross necropsy is performed.

## Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause irritation or corrosion to the skin.

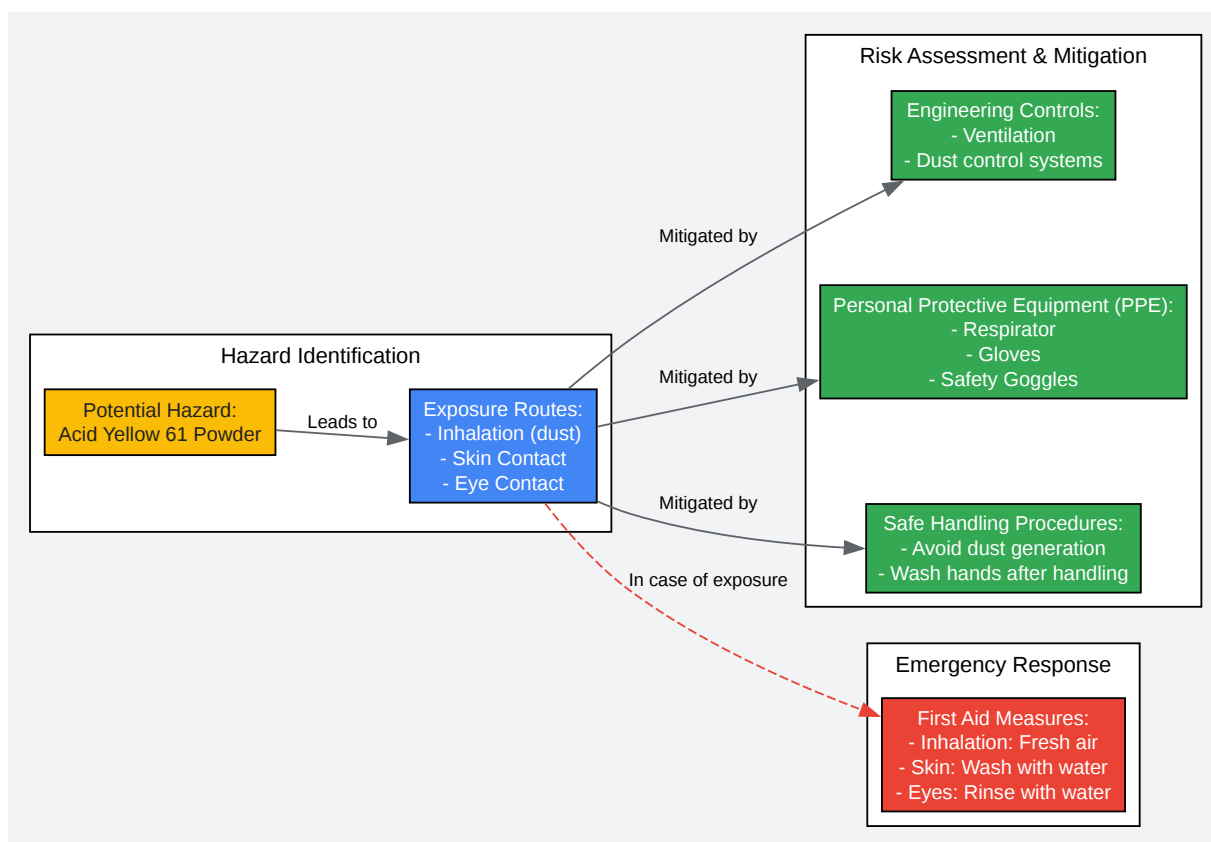
### Methodology:

- **Principle:** The substance is applied to the skin of an animal, and the degree of irritation is observed and scored at specified intervals.
- **Animal Model:** The albino rabbit is the preferred species.
- **Preparation of Animal:** The fur on the back of the animal is clipped 24 hours before the test.

- Application of the Test Substance:
  - A small area (approximately 6 cm<sup>2</sup>) of skin is selected.
  - 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to the skin under a gauze patch.
  - The patch is secured with non-irritating tape, and the trunk of the animal is wrapped to hold the patch in place and prevent ingestion of the substance.
- Exposure Duration: The exposure period is typically 4 hours.
- Observations:
  - After the exposure period, the patch is removed.
  - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
  - The reactions are scored according to a standardized scale.
- Interpretation of Results: The average scores for erythema and edema are used to classify the substance's irritation potential.

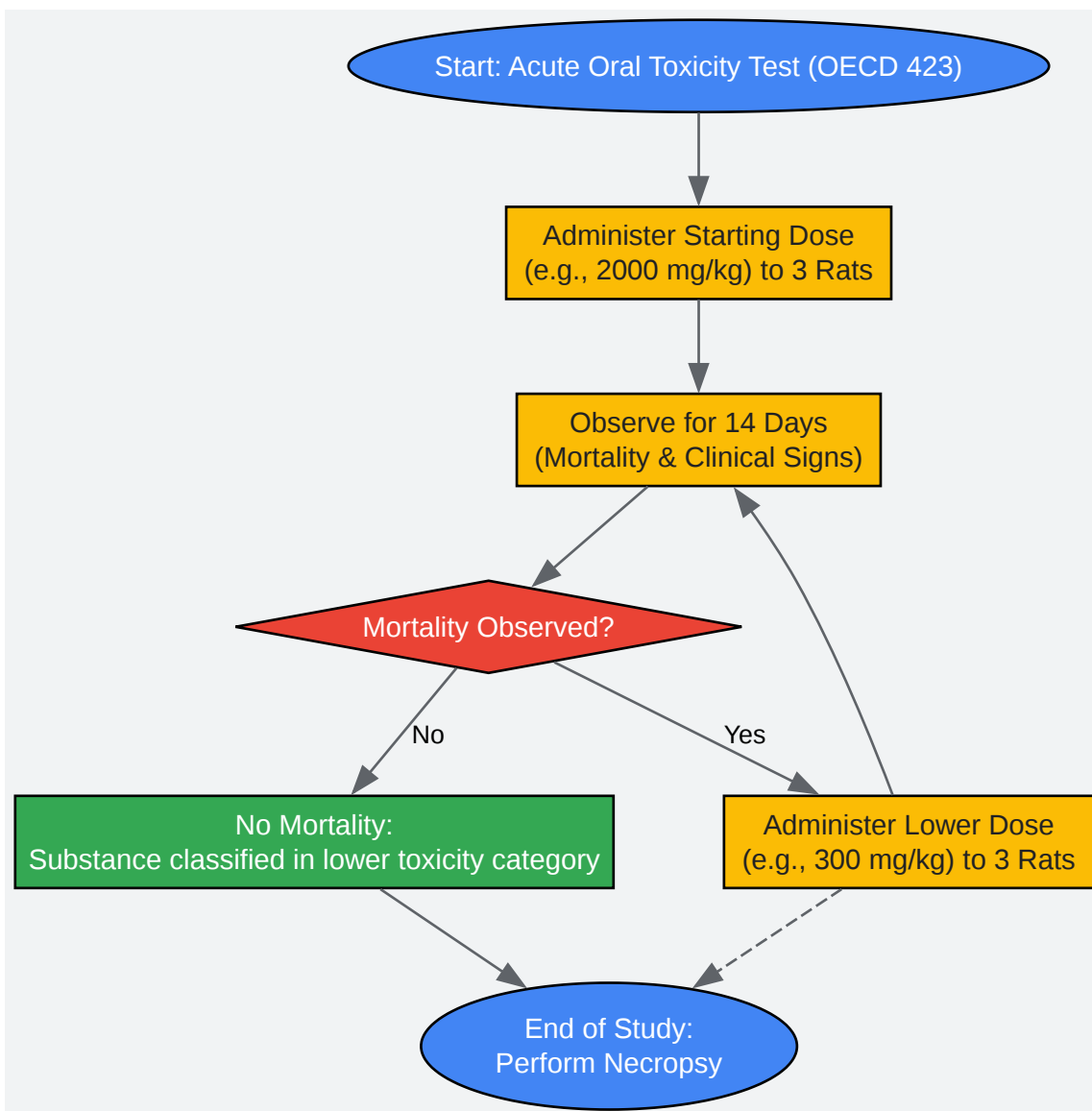
## Visualizations

The following diagrams illustrate key logical workflows related to the safety assessment of **Acid Yellow 61**.



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Caption: Hazard identification, risk assessment, and emergency response workflow for handling **Acid Yellow 61** powder.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)